

Preliminary Investigation of Tetrapentylammonium Bromide in Ionic Liquids: A Technical Guide

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Compound of Interest

Compound Name: Tetrapentylammonium bromide

Cat. No.: B1205827

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetrapentylammonium bromide (TPAB) is a quaternary ammonium salt that has garnered significant interest within the scientific community, particularly for its role as a versatile phase transfer catalyst and its potential applications in the formulation of ionic liquids.[1][2] Ionic liquids (ILs), defined as salts with melting points below 100°C, are considered a novel class of solvents with unique physicochemical properties, making them attractive for various applications, including drug delivery.[3][4] This technical guide provides a preliminary investigation into the core characteristics of TPAB, summarizing its physicochemical properties, detailing experimental protocols for its synthesis and application, and visualizing key processes.

Physicochemical Properties of Tetrapentylammonium Bromide

A comprehensive understanding of the physicochemical properties of TPAB is crucial for its effective application. The following tables summarize key quantitative data for this compound.

General Properties	Value	Reference
Molecular Formula	C ₂₀ H ₄₄ BrN	[5]
Molecular Weight	378.47 g/mol	[5]
CAS Number	866-97-7	[5]
Appearance	White to off-white crystalline powder/flakes	[1]

Thermal Properties	Value	Reference
Melting Point	100-101 °C	[2]

Solubility	Solvent	Observation	Reference
Water	Soluble	[6]	
Dichloromethane	Soluble	[1]	
Chloroform	Soluble	[1]	
Methanol	Soluble	[1]	
DMSO	100 mg/mL (264.21 mM)	Requires sonication	[3]

Spectroscopic Data	λmax	Amax	Reference
UV-Vis	240 nm	0.04	[6]
250 nm	0.03	[6]	
260 nm	0.02	[6]	
500 nm	0.02	[6]	

Experimental Protocols

Detailed methodologies are essential for the replication and advancement of research. The following sections provide protocols for the synthesis of TPAB and its application as a phase transfer catalyst.

Synthesis of Tetrapentylammonium Bromide

Objective: To synthesize **Tetrapentylammonium bromide** from tripentylamine and 1-bromopentane.

Materials:

- Tripentylamine
- 1-Bromopentane
- Acetonitrile (solvent)
- Ethyl acetate (for washing)
- Round-bottom flask with reflux condenser
- Heating mantle with magnetic stirrer
- Rotary evaporator
- Büchner funnel and filter paper

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, combine tripentylamine and 1-bromopentane in a 1:1.1 molar ratio.
- Add a sufficient volume of acetonitrile to dissolve the reactants.
- Heat the reaction mixture to reflux (approximately 82°C) with continuous stirring.
- Maintain the reflux for 24-48 hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC).

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the acetonitrile using a rotary evaporator to yield the crude product.
- Wash the solid product with ethyl acetate to remove any unreacted starting materials and byproducts.
- Collect the purified **Tetrapentylammonium bromide** crystals by suction filtration using a Büchner funnel.
- Dry the product in a vacuum oven at 40-50°C for 48 hours.^[2]

Application of Tetrapentylammonium Bromide as a Phase Transfer Catalyst in a Nucleophilic Substitution Reaction

Objective: To demonstrate the use of TPAB as a phase transfer catalyst in the alkylation of an alcohol with an alkyl halide in a biphasic system.

Materials:

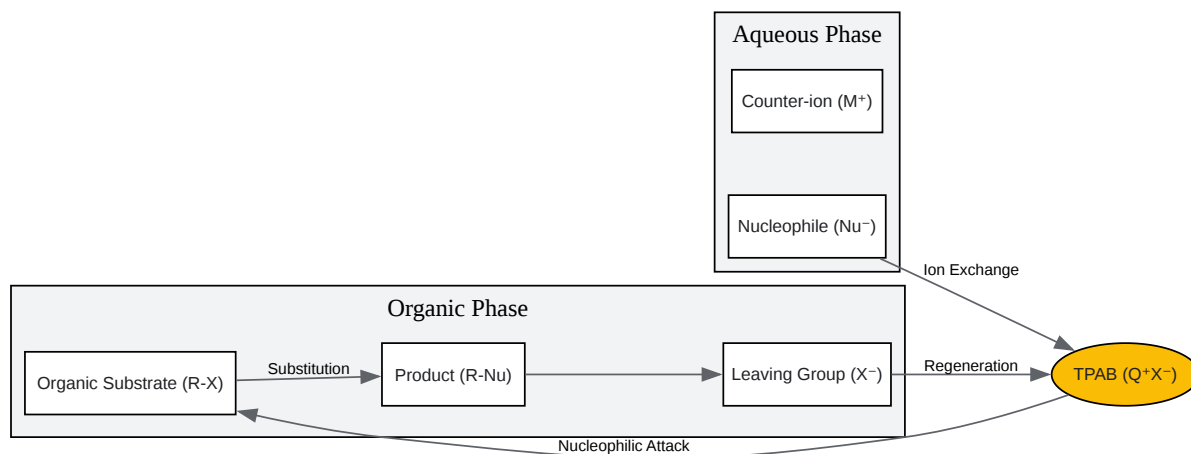
- An alcohol (e.g., benzyl alcohol)
- An alkyl halide (e.g., n-butyl bromide)
- Aqueous sodium hydroxide (50% w/v)
- **Tetrapentylammonium bromide** (TPAB)
- An organic solvent (e.g., toluene)
- Separatory funnel
- Magnetic stirrer and hotplate

Procedure:

- Set up a two-phase system in a round-bottom flask equipped with a magnetic stirrer and reflux condenser.
- The aqueous phase consists of a 50% (w/v) sodium hydroxide solution.
- The organic phase consists of the alcohol, alkyl halide, and TPAB (typically 1-5 mol%) dissolved in toluene.
- Stir the biphasic mixture vigorously to ensure efficient mixing of the two phases.
- Heat the reaction mixture to a temperature appropriate for the specific reactants (e.g., 60-80°C).
- Monitor the reaction progress by TLC or gas chromatography (GC).
- Upon completion, cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and allow the layers to separate.
- Collect the organic layer, which contains the product.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
- Filter off the drying agent and remove the solvent under reduced pressure to obtain the crude product.
- Purify the product by a suitable method, such as column chromatography or distillation.

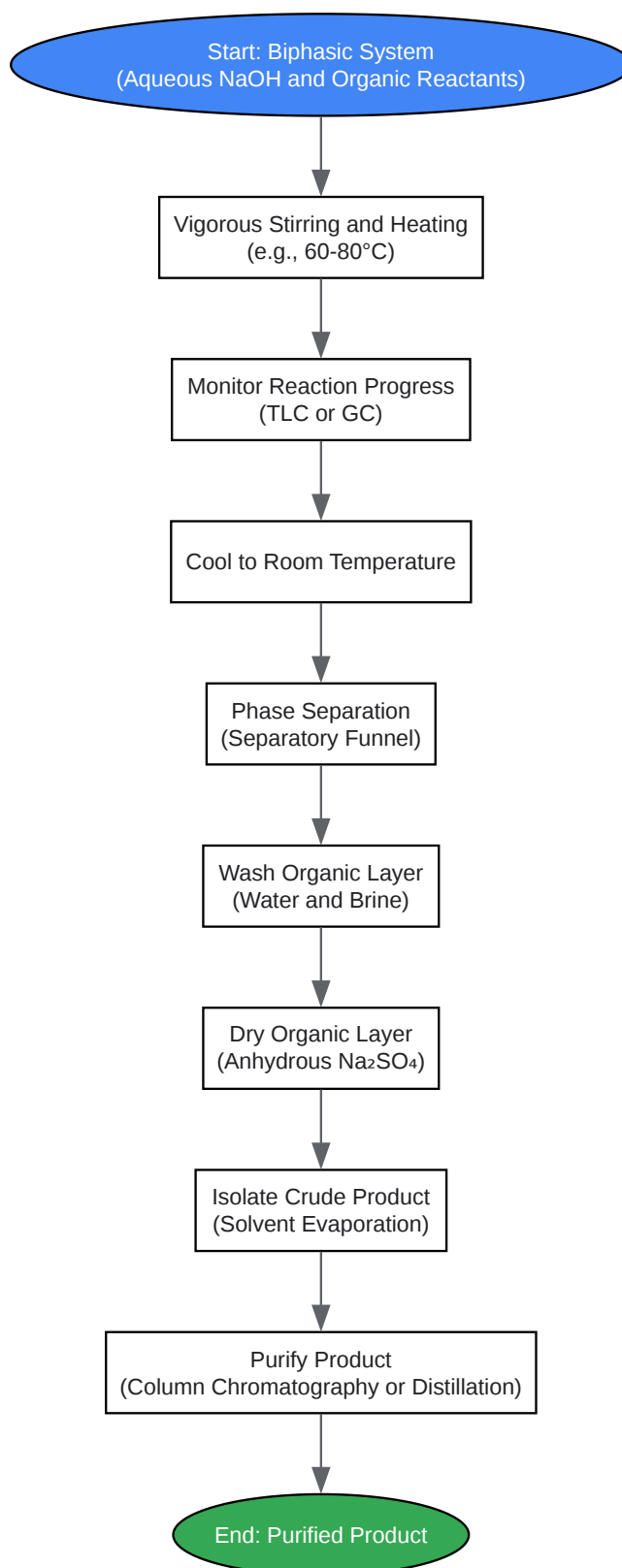
Visualizations

Diagrams are provided to illustrate key conceptual frameworks and experimental workflows.



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Mechanism of Phase Transfer Catalysis.

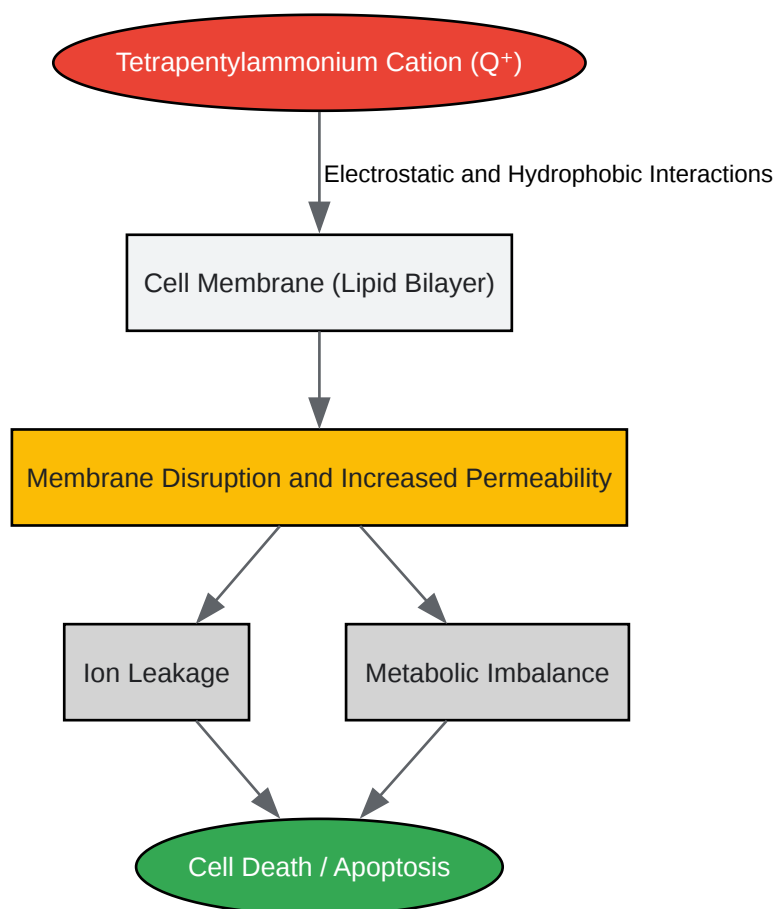


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Experimental Workflow for a TPAB-Catalyzed Alkylation Reaction.

Interaction with Biological Systems

While **Tetrapentylammonium bromide** is not primarily studied for its interaction with specific intracellular signaling pathways, as a quaternary ammonium compound (QAC), its interaction with cell membranes is a key aspect of its biological activity. This interaction can be considered a form of signaling at the cellular level, leading to downstream cellular responses.



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